

Essential Safety and Logistics for Handling (S)-MCOPPB

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Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B15623246

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This document provides crucial safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **(S)-MCOPPB**, a potent and selective nociceptin/orphanin FQ peptide (NOP) receptor agonist.^[1] All personnel must review and understand this document before commencing any work with this compound.

Hazard Identification and Risk Assessment

(S)-MCOPPB is a potent bioactive compound intended for research use only.^[2] While a comprehensive toxicological profile is not available, its potent pharmacological activity necessitates handling it as a potentially hazardous substance. A thorough risk assessment must be conducted before any new experimental procedure.^{[3][4]}

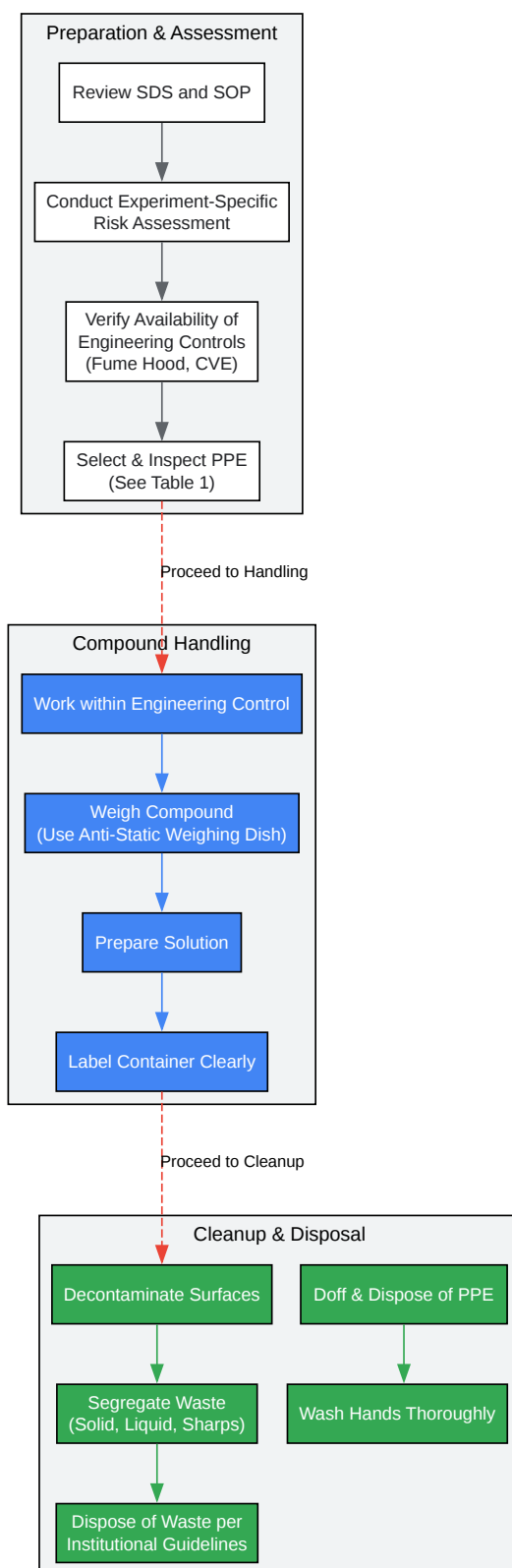
Known Information:

- Target: Nociceptin/Orphanin FQ (NOP) Receptor Agonist.^{[2][5]}
- Form: Typically a solid powder (trihydrochloride hydrate salt).
- Potency: High affinity, with a pKi of 10.07 for the human NOP receptor.^[5]

A generic Safety Data Sheet (SDS) for a research chemical with similar GHS classifications indicates potential hazards such as being harmful if swallowed and possibly causing an allergic skin reaction.[6] Due to its potency and classification as a research chemical, treat **(S)-MCOPPB** with the caution afforded to other potent opioids.

Risk Assessment and Handling Workflow

The following workflow must be followed for all procedures involving **(S)-MCOPPB**.



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Caption: Workflow for Safe Handling of **(S)-MCOPPB**.

Personal Protective Equipment (PPE)

The following PPE is mandatory for all personnel handling **(S)-MCOPPB**. PPE should be selected and used in accordance with OSHA standards (29 CFR 1910.132).[7]

Table 1: PPE Requirements for **(S)-MCOPPB**

Task	Engineering Control	Gloves	Eye/Face Protection	Lab Coat/Gown	Respiratory Protection
Handling Stock Container	General Lab Ventilation	1 Pair Nitrile Gloves	Safety Glasses	Standard Lab Coat	Not Required
Weighing Solid Powder	Chemical Fume Hood or Containment Ventilated Enclosure (CVE)	Double-Gloved (Nitrile)	Safety Goggles or Face Shield	Disposable, Impermeable Gown	Recommended: N95/P100 Respirator
Preparing Solutions	Chemical Fume Hood	Double-Gloved (Nitrile)	Safety Goggles	Disposable, Impermeable Gown	Not Required if in Hood
Administering to Animals	Chemical Fume Hood or Ventilated Cage Changing Station	Double-Gloved (Nitrile)	Safety Goggles	Disposable, Impermeable Gown	Not Required if in Hood
Spill Cleanup	N/A	2 Pairs Heavy-Duty Nitrile Gloves	Face Shield and Goggles	Disposable, Impermeable Gown	Required: N100/P100 Respirator

Operational Plans

- **Preparation:** Ensure the chemical fume hood or CVE is certified and functioning correctly. Decontaminate the work surface before and after use.
- **Tare Container:** Place a labeled, sealable receiving container (e.g., vial) on an analytical balance inside the hood and tare the balance.
- **Aliquot Compound:** Using a micro-spatula, carefully transfer the desired amount of **(S)-MCOPPB** powder from the stock bottle to the tared container. Avoid creating airborne dust. Close the stock bottle immediately.
- **Dissolution:** Add the desired solvent to the container with the weighed compound. **(S)-MCOPPB** is soluble in water (≥ 13 mg/mL) and DMSO.
- **Mixing:** Cap the container securely and mix by vortexing or sonicating until fully dissolved.
- **Labeling:** Ensure the final container is clearly labeled with the compound name, concentration, solvent, date, and your initials.
- **Decontamination:** Wipe down the spatula, balance, and work surface with an appropriate deactivating agent (e.g., 10% bleach solution followed by 70% ethanol) and dispose of the wipes as hazardous waste.

In the event of a spill, evacuate non-essential personnel and follow these steps:

- **Alert Personnel:** Announce the spill to others in the lab.
- **Don PPE:** At a minimum, don the PPE specified for "Spill Cleanup" in Table 1.
- **Containment (for liquids):** Cover the spill with absorbent pads, starting from the outside and working inward.
- **Decontamination (for solids):** Gently cover the powder with wetted absorbent pads to avoid generating dust.
- **Neutralization/Cleaning:** Working from the outside in, carefully wipe the spill area with a deactivating solution (e.g., 10% bleach). Place all contaminated materials into a designated hazardous waste bag.

- Final Rinse: Wipe the area again with detergent and water, followed by 70% ethanol.
- Waste Disposal: Seal the hazardous waste bag and place it in the appropriate solid hazardous waste container.
- Doffing PPE: Remove PPE carefully, avoiding self-contamination, and dispose of it as hazardous waste. Wash hands thoroughly with soap and water.

Disposal Plan

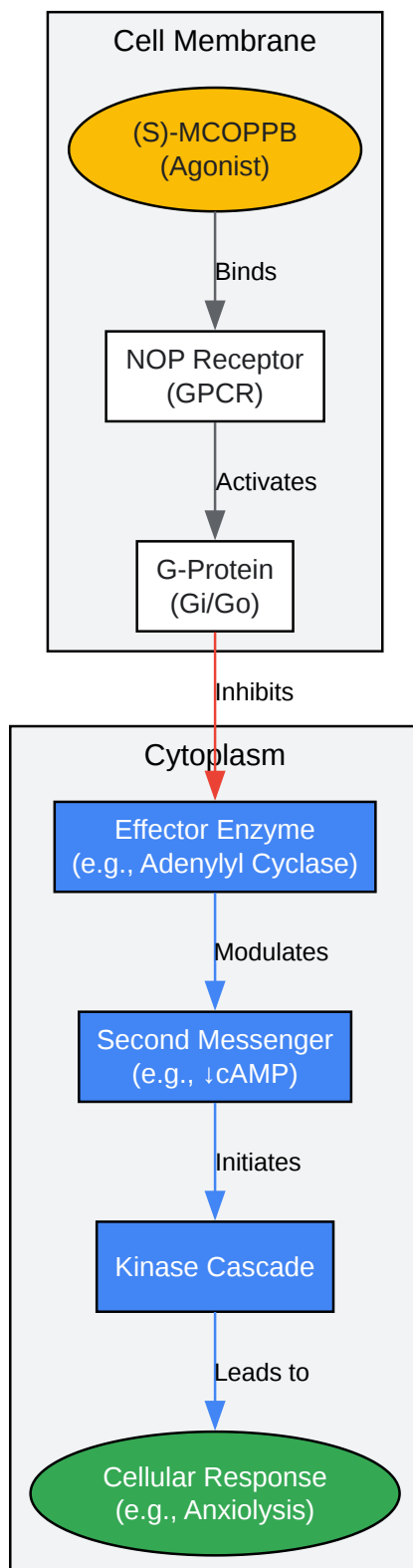
All waste generated from handling **(S)-MCOPPB** must be treated as hazardous chemical waste.[8] Disposal must comply with all local, state, and federal regulations.

- Solid Waste: This includes contaminated gloves, gowns, wipes, absorbent pads, and empty stock containers.
 - Collect in a clearly labeled, sealed plastic bag.
 - Place the bag into the designated solid hazardous waste container.
- Liquid Waste: This includes unused solutions and the first rinse of any cleaned glassware.
 - Collect in a compatible, sealed, and labeled hazardous waste container (e.g., glass or polyethylene).
 - Do not mix with other waste streams unless compatibility has been verified.
- Sharps Waste: Needles, syringes, and contaminated glassware must be disposed of in a designated, puncture-proof sharps container for chemical waste.[8]
- Empty Containers: The original stock container must be disposed of as solid hazardous waste. For lab glassware, the first rinse must be collected as hazardous liquid waste. Subsequent rinses may be permissible for drain disposal depending on institutional policy.[9]

Biological Target Pathway

(S)-MCOPPB is an agonist for the Nociceptin/Orphanin FQ Peptide (NOP) receptor, which is a G-protein coupled receptor (GPCR). The diagram below illustrates a generalized GPCR

signaling pathway.



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Caption: Generalized NOP Receptor Signaling Pathway.

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